

Spectroscopic and Mechanistic Insights into Isolimonexic Acid: A Technical Guide

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Compound of Interest

Compound Name: *Isolimonexic acid*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data of **isolimonexic acid**, a bioactive limonoid with demonstrated anti-cancer properties. The document focuses on Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data, details the experimental protocols for their acquisition, and explores the compound's mechanism of action in breast cancer cells through a signaling pathway diagram.

Spectroscopic Data of Isolimonexic Acid

The structural elucidation of **isolimonexic acid** has been primarily achieved through a combination of one- and two-dimensional NMR spectroscopy and mass spectrometry. While a complete, publicly available dataset of assigned chemical shifts and fragmentation patterns is not readily found in the immediate literature, the following tables summarize the expected and reported spectroscopic information based on related compounds and findings from key research.

Table 1: ^1H and ^{13}C NMR Spectroscopic Data of **Isolimonexic Acid**

Note: The specific chemical shift values (δ) in ppm for **isolimonexic acid** are not available in the provided search results. The following is a representative table structure that would be populated with experimental data.

Position	^{13}C Chemical Shift (δ ppm)	^1H Chemical Shift (δ ppm, Multiplicity, J in Hz)
1	Data not available	Data not available
2	Data not available	Data not available
3	Data not available	Data not available
...

Table 2: Mass Spectrometry Data of **Isolimonexic Acid**

Parameter	Value
Molecular Formula	$\text{C}_{26}\text{H}_{30}\text{O}_{10}$
Molecular Weight	502.51 g/mol
Ionization Mode	Electrospray Ionization (ESI)
Mass Analyzer	Data not available (e.g., Quadrupole Time-of-Flight)
Precursor Ion $[\text{M}-\text{H}]^-$ (m/z)	Data not available
Major Fragment Ions (m/z)	Data not available

Experimental Protocols

The following sections detail the generalized experimental procedures for the isolation and spectroscopic analysis of **isolimonexic acid**, based on standard practices for natural product chemistry and information derived from relevant studies.

Isolation and Purification of Isolimonexic Acid

Isolimonexic acid is a naturally occurring limonoid found in citrus, particularly in lemon seeds. The isolation process typically involves the following steps:



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Figure 1. General workflow for the isolation of **isolimonexic acid**.

NMR Spectroscopy

NMR spectra are recorded to determine the carbon-hydrogen framework of the molecule.

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) is used.
- Sample Preparation: A few milligrams of purified **isolimonexic acid** are dissolved in a deuterated solvent (e.g., CDCl_3 , Methanol-d₄).
- Experiments:
 - ¹H NMR: Provides information about the number, environment, and connectivity of protons.
 - ¹³C NMR: Shows the number and types of carbon atoms.
 - 2D NMR (COSY, HSQC, HMBC): These experiments are crucial for establishing the connectivity between protons and carbons, and for the complete structural assignment.

Mass Spectrometry

Mass spectrometry is employed to determine the molecular weight and elemental composition, and to gain structural information through fragmentation analysis.

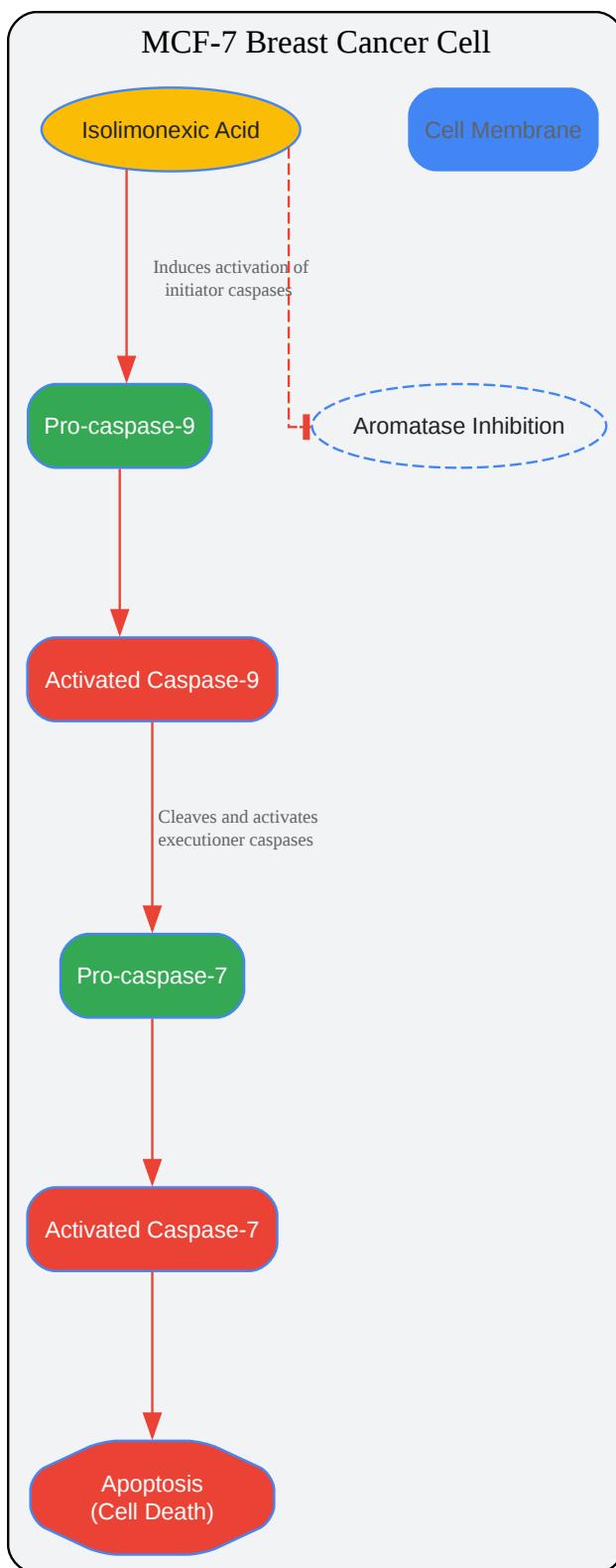
- Instrumentation: A high-resolution mass spectrometer, such as a Quadrupole Time-of-Flight (Q-TOF) or Orbitrap instrument, coupled with an Electrospray Ionization (ESI) source is typically used.
- Ionization Mode: ESI is a soft ionization technique suitable for analyzing polar molecules like **isolimonexic acid**, often in negative ion mode ($[\text{M}-\text{H}]^-$) due to the presence of carboxylic acid groups.

- **MS/MS Analysis:** Tandem mass spectrometry (MS/MS) is performed on the precursor ion to induce fragmentation. The resulting fragmentation pattern provides valuable information about the different structural motifs within the molecule.

Biological Activity and Signaling Pathway

Research has demonstrated that **isolimonexic acid** exhibits anti-proliferative and anti-aromatase properties in human breast cancer cells, particularly in estrogen receptor-positive (ER+) MCF-7 cells. The anti-proliferative effect has been linked to the activation of caspase-7, a key executioner caspase in the apoptotic pathway.

The following diagram illustrates the proposed signaling pathway for **isolimonexic acid**-induced apoptosis in MCF-7 breast cancer cells.



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Figure 2. Proposed apoptotic pathway of **isolimonexic acid** in MCF-7 cells.

This simplified pathway illustrates that **isolimonexic acid** is proposed to initiate a cascade of events leading to the activation of caspase-9, an initiator caspase. Activated caspase-9 then cleaves and activates pro-caspase-7, the executioner caspase. The subsequent activity of caspase-7 orchestrates the biochemical and morphological changes characteristic of apoptosis, ultimately leading to programmed cell death. Additionally, **isolimonexic acid** has been shown to inhibit the aromatase enzyme, which is involved in estrogen synthesis, a key driver of growth in ER+ breast cancer.

This technical guide serves as a foundational resource for researchers interested in the spectroscopic properties and biological activities of **isolimonexic acid**. Further investigation is warranted to fully elucidate its therapeutic potential.

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